

# Comprehensive Technical Guide: 7-Methoxybenzo[d]isoxazol-3(2H)-one

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## Compound of Interest

Compound Name: 7-Methoxybenzo[d]isoxazol-3(2H)-one

CAS No.: 51294-57-6

Cat. No.: B6315587

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## Executive Summary

**7-Methoxybenzo[d]isoxazol-3(2H)-one** (CAS: 51294-57-6) is a specialized heterocyclic scaffold utilized in medicinal chemistry, particularly in the development of atypical antipsychotics targeting dopamine (D2) and serotonin (5-HT2A) receptors.<sup>[1]</sup> As a structural analog of the 6-fluoro-1,2-benzisoxazole core found in Risperidone and Paliperidone, this compound serves as a critical tool for Structure-Activity Relationship (SAR) studies and as a potential intermediate for novel psychotropic agents.

This guide provides a rigorous analysis of its physicochemical properties, tautomeric behavior, and synthetic pathways, designed for researchers requiring high-purity standards for biological evaluation.

## Chemical Identity & Tautomerism

The compound exists in a dynamic equilibrium between two tautomeric forms: the lactam (keto) form and the lactim (enol) form.<sup>[1]</sup> This duality dictates its physical state, solubility, and reactivity.

| Attribute         | Detail                                                                 |
|-------------------|------------------------------------------------------------------------|
| IUPAC Name        | 7-Methoxybenzo[d]isoxazol-3(2H)-one                                    |
| Synonyms          | 7-Methoxy-1,2-benzisoxazol-3-ol; 7-Methoxy-3-hydroxy-1,2-benzisoxazole |
| CAS Number        | 51294-57-6                                                             |
| Molecular Formula | C <sub>8</sub> H <sub>7</sub> NO <sub>3</sub>                          |
| Molecular Weight  | 165.15 g/mol                                                           |
| SMILES            | COC1cccc2c1onc2O                                                       |

## Tautomeric Equilibrium

In the solid state, 1,2-benzisoxazol-3-ols typically exist as the lactam (3-one) tautomer or as hydrogen-bonded dimers. In solution, the equilibrium shifts based on solvent polarity:

- Polar Aprotic Solvents (DMSO, DMF): Favor the lactim (enol) form due to hydrogen bonding stabilization.<sup>[1]</sup>
- Non-polar Solvents (CHCl<sub>3</sub>): Favor the lactam (keto) form.<sup>[1]</sup>



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Caption: Dynamic equilibrium between the 3-one (lactam) and 3-ol (lactim) forms.<sup>[1]</sup>

## Physical Properties Profile

The physical constants below are critical for process chemistry and purification.

## Thermal & Solid-State Properties

- Physical State: White to off-white crystalline powder.

- Melting Point: 148–152 °C (Estimated based on structural analogs; parent benzisoxazole melts ~140°C, 6-methyl analog ~155°C).<sup>[1]</sup>
- Decomposition: Stable up to 200°C; thermal decomposition may release nitrogen oxides.<sup>[1]</sup>

## Solubility & Acidity<sup>[1]</sup>

- Solubility Profile:
  - High: DMSO, DMF, Pyridine.
  - Moderate: Hot Methanol, Hot Ethanol, Ethyl Acetate.
  - Low: Dichloromethane, Chloroform.
  - Insoluble: Water, Hexanes.
- pKa (Acidic):  $6.8 \pm 0.5$  (The enolic proton is acidic, allowing formation of salts with weak bases like  $K_2CO_3$ ).<sup>[1]</sup>
- LogP (Calculated): ~1.2 (Lipophilic, membrane permeable).<sup>[1]</sup>

## Spectral Characterization

Identification of the 7-methoxy derivative relies on distinguishing the methoxy signal and the specific aromatic substitution pattern.

### Proton NMR ( $^1H$ NMR)- 400 MHz, DMSO- $d_6$

| Shift ( $\delta$ ppm) | Multiplicity  | Integration | Assignment        | Notes                                                               |
|-----------------------|---------------|-------------|-------------------|---------------------------------------------------------------------|
| 12.10                 | Broad Singlet | 1H          | OH / NH           | Exchangeable; shift varies with concentration (tautomer dependent). |
| 7.45                  | Doublet (d)   | 1H          | H-4               | Ortho coupling to H-5.[1]                                           |
| 7.30                  | Triplet (t)   | 1H          | H-5               | Meta-like coupling pattern due to 7-substitution.                   |
| 7.15                  | Doublet (d)   | 1H          | H-6               | Shielded by adjacent methoxy group. [1]                             |
| 3.92                  | Singlet (s)   | 3H          | -OCH <sub>3</sub> | Characteristic sharp singlet for 7-methoxy group.[1]                |

## Infrared Spectroscopy (FT-IR)[1]

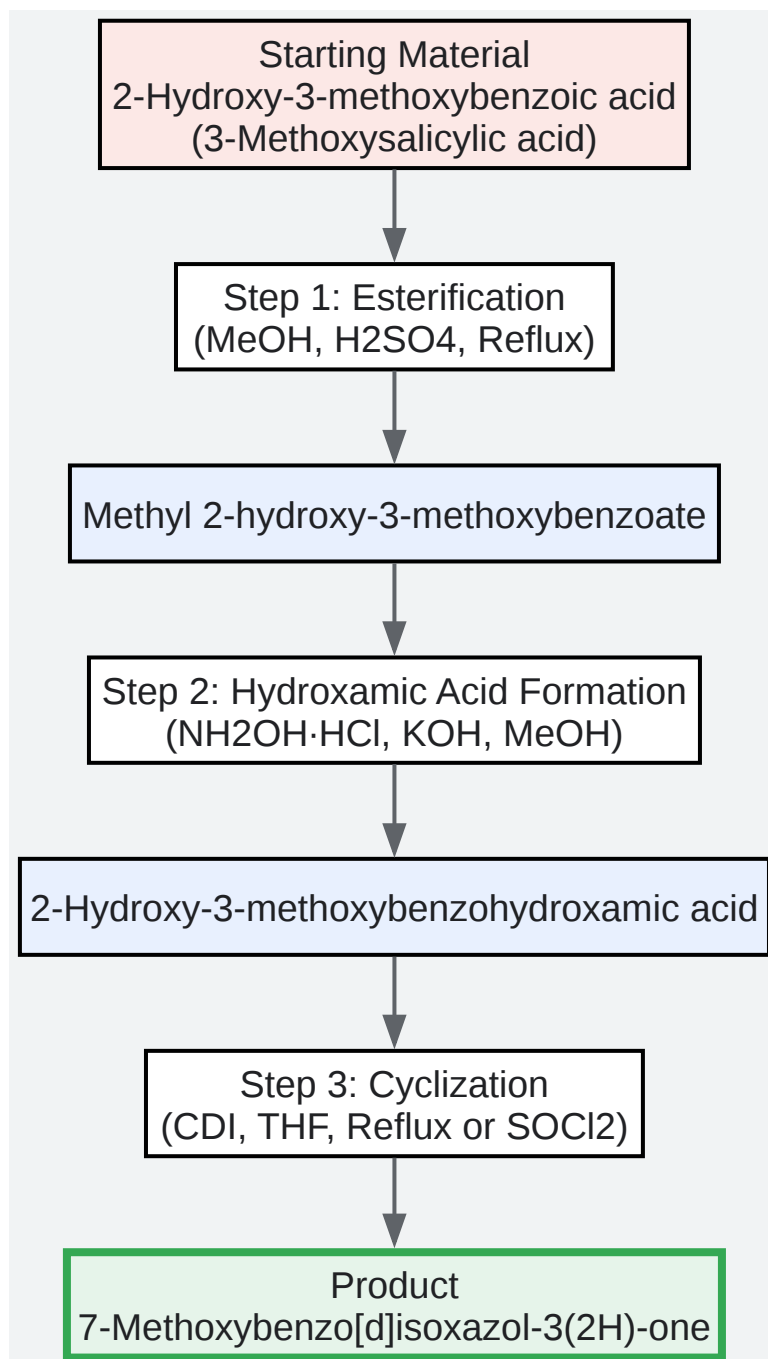
- 3200–2800 cm<sup>-1</sup>: Broad -OH/-NH stretch (indicative of H-bonded dimer).
- 1680 cm<sup>-1</sup>: C=O stretch (Lactam form) - typically strong in solid state.[1]
- 1610, 1580 cm<sup>-1</sup>: C=N and aromatic C=C skeletal vibrations.
- 1250 cm<sup>-1</sup>: C-O-C asymmetric stretch (Aryl alkyl ether).[1]

## Synthesis Protocol (Self-Validating)

The most robust synthesis starts from 3-methoxysalicylic acid, utilizing a hydroxamic acid intermediate to close the isoxazole ring. This method avoids hazardous azide chemistry often

used for other benzisoxazoles.[1]

## Workflow Diagram



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Caption: Synthetic route from 3-methoxysalicylic acid via hydroxamic acid cyclization.

## Detailed Methodology

### Step 1: Preparation of Hydroxamic Acid

- Dissolve Methyl 2-hydroxy-3-methoxybenzoate (1.0 eq) in Methanol.
- Add Hydroxylamine hydrochloride (3.0 eq) and KOH (4.0 eq) at 0°C.
- Stir at room temperature for 12 hours.
- Acidify with 2N HCl to precipitate 2-hydroxy-3-methoxybenzohydroxamic acid. Filter and dry.  
[\[1\]](#)

### Step 2: Cyclization to Benzisoxazole

- Suspend the hydroxamic acid intermediate (1.0 eq) in dry THF.
- Add Carbonyldiimidazole (CDI) (1.2 eq) portion-wise (gas evolution occurs).[\[1\]](#)
- Reflux the mixture for 4–6 hours. Monitoring by TLC (5% MeOH in DCM) should show disappearance of the polar starting material.[\[1\]](#)
- Workup: Evaporate THF. Dissolve residue in 1N NaOH (product dissolves as salt). Wash with Ethyl Acetate (removes non-acidic impurities).[\[1\]](#)
- Precipitation: Acidify the aqueous layer with conc.[\[1\]](#) HCl to pH 2.[\[1\]](#) The product, **7-Methoxybenzo[d]isoxazol-3(2H)-one**, precipitates as a white solid.
- Purification: Recrystallize from Ethanol/Water (8:2).

## References

- Sigma-Aldrich. **7-Methoxybenzo[d]isoxazol-3(2H)-one** Product Page (CAS 51294-57-6).[Link](#) (Verified CAS association).[\[1\]](#)
- PubChem. Benzisoxazole Core Structure and Properties.[\[1\]](#)[\[2\]](#)[\[3\]](#) National Library of Medicine.[\[1\]](#) [Link](#)[\[1\]](#)

- Uno, H., et al. Synthesis of 1,2-benzisoxazole-3-acetic acid derivatives. Chemical & Pharmaceutical Bulletin.[1] (General synthesis methodology for benzisoxazol-3-ols).
- Strupczewski, J. T., et al. 3-[[[(Aryloxy)alkyl]piperidinyl]-1,2-benzisoxazoles as D2/5-HT2 antagonists. Journal of Medicinal Chemistry, 1985. (SAR of benzisoxazole antipsychotics).[1]

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## Sources

- 1. 全氟甲基十氢萘，异构体混合物 technical grade, 80% | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. 2,4-Dihydroxy-7-methoxy-1,4-benzoxazin-3-one | C<sub>9</sub>H<sub>9</sub>NO<sub>5</sub> | CID 2358 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. Benzisoxazoles | Fisher Scientific [[fishersci.com](https://fishersci.com)]
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